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Gnetifolin N: A Promising Tool for Interrogating TNF-α Inhibition Pathways

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Compound of Interest		
Compound Name:	GnetifolinN	
Cat. No.:	B15240350	Get Quote

Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tumor Necrosis Factor-alpha (TNF- α) is a pleiotropic pro-inflammatory cytokine implicated in the pathogenesis of numerous inflammatory diseases, including rheumatoid arthritis, inflammatory bowel disease, and psoriasis. Consequently, the signaling pathways governed by TNF- α are critical targets for therapeutic intervention. Gnetifolin N, a stilbenoid found in the Gnetum species, has emerged as a molecule of interest for studying the intricate mechanisms of TNF- α inhibition. This document provides detailed application notes and experimental protocols for utilizing Gnetifolin N as a research tool to investigate TNF- α signaling pathways, primarily focusing on the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) cascades.

Data Presentation

While specific quantitative data for the direct inhibition of TNF- α by Gnetifolin N is not readily available in the current literature, studies on closely related stilbenoids from the Gnetum genus provide valuable insights into the potential potency of this class of compounds. The following table summarizes the 50% inhibitory concentration (IC50) values for the inhibition of TNF- α production by isorhapotigenin and a stilbene oligopolymer, which are structurally related to Gnetifolin N.[1]



Compound	Cell Type	Stimulant	Assay	IC50 (μM)	Reference
Isorhapotigen in	Murine Peritoneal Macrophages	rhIL-8	TNF-α Production	93	[1]
Stilbene Oligopolymer	Murine Peritoneal Macrophages	rhIL-8	TNF-α Production	4.6	[1]

Note: This data is for stilbenoids related to Gnetifolin N and should be used as a reference for estimating potential efficacy. Further experimental validation is required to determine the specific IC50 of Gnetifolin N.

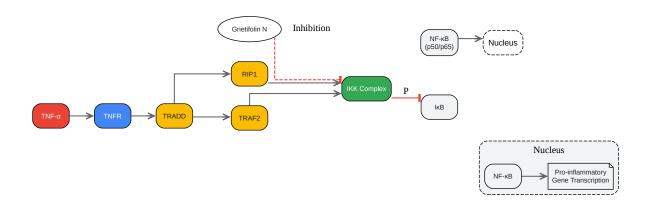
Signaling Pathways

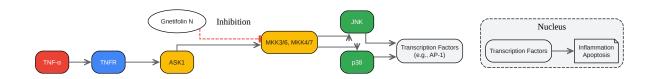
Gnetifolin N is hypothesized to exert its anti-inflammatory effects by modulating key signaling pathways downstream of TNF- α receptor activation. The two primary pathways of interest are the NF- κ B and MAPK signaling cascades.

NF-kB Signaling Pathway

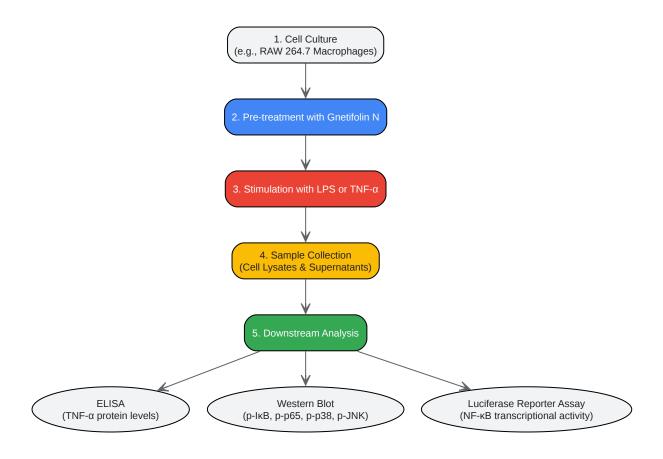
The NF- κ B pathway is a cornerstone of the inflammatory response. Upon binding of TNF- α to its receptor (TNFR), a signaling cascade is initiated, leading to the phosphorylation and subsequent degradation of the inhibitor of κ B (I κ B). This frees NF- κ B to translocate to the nucleus, where it binds to specific DNA sequences and induces the transcription of a host of pro-inflammatory genes, including those for cytokines, chemokines, and adhesion molecules.











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References

- 1. researchgate.net [researchgate.net]
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